

# An In-depth Technical Guide on the Thermophysical Properties of Cyclohexyl Hexanoate

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## Compound of Interest

Compound Name: Cyclohexyl hexanoate

Cat. No.: B1596534

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## Abstract

**Cyclohexyl hexanoate** (CAS 6243-10-3), an ester of cyclohexanol and hexanoic acid, finds applications in the fragrance, flavor, and chemical industries.[1] Its potential use as a building block or intermediate in pharmaceutical synthesis necessitates a thorough understanding of its thermophysical properties.[1][2] These properties are critical for process design, reaction engineering, formulation development, and safety assessments. This technical guide provides a comprehensive overview of the key thermophysical properties of **cyclohexyl hexanoate**, including density, viscosity, surface tension, heat capacity, thermal conductivity, and refractive index. Due to the limited availability of direct experimental data for **cyclohexyl hexanoate**, this document synthesizes known values with estimations derived from data on analogous cyclohexyl esters. Detailed experimental protocols for determining these properties are also presented, alongside a generalized workflow illustrating the role of physicochemical characterization in small molecule drug development.

## Physicochemical Properties

**Cyclohexyl hexanoate** is a colorless to pale yellow liquid with a characteristic fruity odor.[3] It is generally soluble in organic solvents but has limited solubility in water.[3][4]

Table 1: General and Calculated Physicochemical Properties of **Cyclohexyl Hexanoate**

Property	Value	Unit	Source / Method
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	-	[5]
Molecular Weight	198.30	g/mol	[5]
CAS Number	6243-10-3	-	[5]
Normal Boiling Point (Est.)	258	°C	[4]
525.86	K	Joback Method[6]	
Flash Point	95.56	°C	[1]
Enthalpy of Formation (Ideal Gas, Est.)	-481.49	kJ/mol	Joback Method[6]
Gibbs Free Energy of Formation (Est.)	-159.31	kJ/mol	Joback Method[6]
Enthalpy of Vaporization (at T <sub>boil</sub> , Est.)	48.99	kJ/mol	Joback Method[6]
Critical Temperature (Est.)	711.12	K	Joback Method[6]
Critical Pressure (Est.)	2100	kPa	Joback Method[6]
Critical Volume (Est.)	0.710	m <sup>3</sup> /kmol	Joback Method[6]
Water Solubility (at 25°C)	0.15	g/L	[4]

## Temperature-Dependent Thermophysical Properties

The following tables summarize available and estimated temperature-dependent thermophysical data for **cyclohexyl hexanoate**. Where direct experimental data is unavailable, values are estimated based on trends observed for analogous short-chain cyclohexyl esters (e.g., cyclohexyl acetate, propanoate, and butyrate).[2][7][8]

Table 2: Density ( $\rho$ )

Temperature (K)	Density (g/cm <sup>3</sup> ) (Estimated)	Notes
293.15 (20°C)	~0.93 - 0.96	Estimated based on related cyclohexyl esters.[9]
313.15 (40°C)	~0.91 - 0.94	Density typically decreases linearly with increasing temperature.
333.15 (60°C)	~0.89 - 0.92	

Table 3: Dynamic Viscosity ( $\eta$ )

Temperature (K)	Dynamic Viscosity (mPa·s) (Estimated)	Notes
293.15 (20°C)	~2.5 - 4.0	Estimated based on analogous compounds. Viscosity decreases exponentially with temperature.
313.15 (40°C)	~1.5 - 2.5	
333.15 (60°C)	~1.0 - 1.8	

Table 4: Surface Tension ( $\gamma$ )

Temperature (K)	Surface Tension (mN/m) (Estimated)	Notes
298.15 (25°C)	~28 - 32	Estimated based on similar esters. Surface tension generally shows a linear decrease with increasing temperature.[3][10]
313.15 (40°C)	~27 - 31	
328.15 (55°C)	~26 - 30	

Table 5: Isobaric Heat Capacity (Cp) - Liquid

Temperature (K)	Heat Capacity (J/mol·K) (Estimated)	Notes
298.15 (25°C)	~380 - 420	Estimated based on data for analogous cyclohexyl esters. [2][9] Liquid heat capacity generally increases with temperature.
313.15 (40°C)	~390 - 430	
328.15 (55°C)	~400 - 440	

Table 6: Thermal Conductivity (k) - Liquid

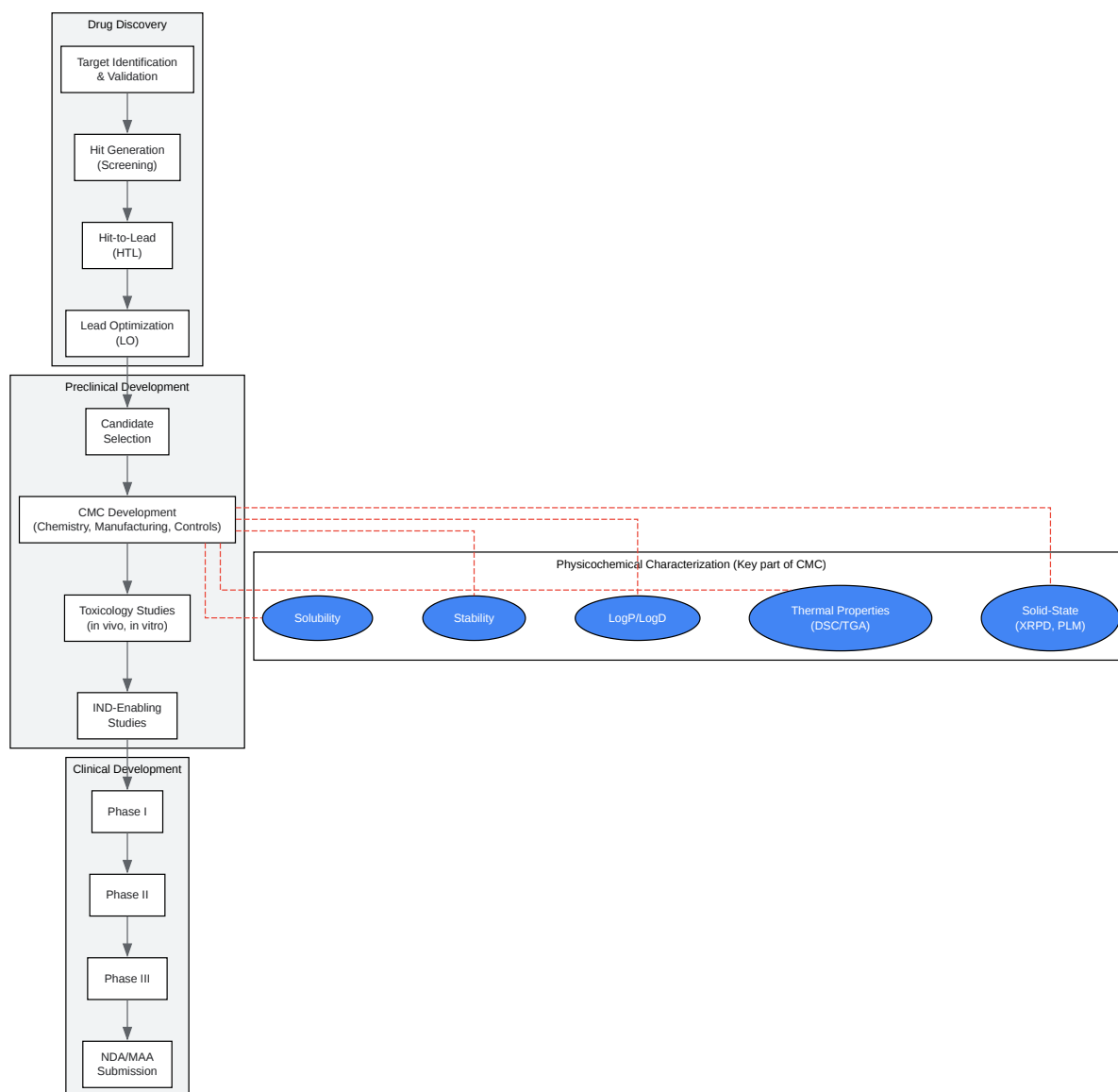
Temperature (K)	Thermal Conductivity (W/m·K) (Estimated)	Notes
298.15 (25°C)	~0.13 - 0.15	Estimated based on similar organic liquids. Thermal conductivity of liquids typically decreases slightly with increasing temperature.[7]
323.15 (50°C)	~0.12 - 0.14	
348.15 (75°C)	~0.11 - 0.13	

Table 7: Refractive Index (n<sub>D</sub>)

Temperature (°C)	Refractive Index	Source
17.0	1.44650	[1]
20.0	1.4445 - 1.4475	[11]

## Role in Drug Development

In the context of drug development, small organic molecules like **cyclohexyl hexanoate** can serve as intermediates or building blocks in the synthesis of active pharmaceutical ingredients (APIs). The physicochemical properties of such molecules are critical during the preclinical development phase.[12] They influence process chemistry (e.g., reaction kinetics, solvent selection, purification), formulation development (e.g., solubility, excipient compatibility), and safety assessments.[12][13] A thorough characterization ensures a robust and scalable manufacturing process and a stable, effective final drug product.[13][14]



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Caption: Generalized workflow for small molecule drug development.

## Experimental Protocols

Precise determination of thermophysical properties requires standardized experimental methods. Below are detailed protocols for key measurements.

### Density Measurement

- Principle: Density is determined by measuring the mass of a known volume of the liquid at a controlled temperature.
- Instrumentation: A high-precision vibrating tube densimeter (e.g., Anton Paar DMA series) is commonly used.
- Methodology:
  - Calibration: The instrument is calibrated using two standards of known density, typically dry air and ultrapure water, across the desired temperature range.
  - Sample Preparation: The **cyclohexyl hexanoate** sample must be of high purity ( $\geq 99\%$ ) and degassed to remove dissolved air bubbles that can affect measurement accuracy.
  - Measurement: The sample is injected into the oscillating U-tube of the densimeter. The instrument measures the oscillation period, which is directly related to the density of the sample.
  - Temperature Control: The temperature of the measurement cell is controlled with a high-precision Peltier thermostat, typically with an accuracy of  $\pm 0.01$  K.
  - Data Acquisition: Measurements are taken at various temperature setpoints, allowing the sample to thermally equilibrate at each point before recording the density value.

### Viscosity Measurement

- Principle: Dynamic viscosity is measured by determining the shear stress of the fluid at a given shear rate and temperature.
- Instrumentation: A rotational viscometer or a rolling/falling-ball viscometer (e.g., Anton Paar SVM series) is suitable.

- Methodology:
  - Calibration: The viscometer is calibrated using certified viscosity standards at each measurement temperature.
  - Sample Preparation: A small, pure, and degassed sample of **cyclohexyl hexanoate** is introduced into the measurement cell.
  - Measurement:
    - Rotational Viscometer: A spindle rotates within the sample, and the torque required to overcome the viscous drag is measured.
    - Stabinger Viscometer (SVM): A magnet-containing tube rotates at a constant speed within a sample-filled measuring cell. The rotational speed difference, caused by hydrodynamic forces, is a measure of the dynamic viscosity. Simultaneously, density can be measured by the U-tube principle to determine kinematic viscosity.
  - Temperature Control: The sample temperature is precisely controlled using an integrated Peltier system.
  - Data Acquisition: Viscosity is measured across a range of temperatures, ensuring thermal equilibrium is reached at each setpoint.

## Surface Tension Measurement

- Principle: Surface tension is determined by measuring the force required to detach a probe (e.g., a ring or plate) from the liquid's surface or by analyzing the shape of a pendant drop.
- Instrumentation: A force tensiometer (using the du Noüy ring or Wilhelmy plate method) or a drop shape analyzer.
- Methodology (du Noüy Ring Method):
  - Calibration: The instrument is calibrated with a certified weight. The platinum-iridium ring is cleaned thoroughly, typically by flaming, to ensure complete wettability.



- Sample Preparation: The **cyclohexyl hexanoate** sample is placed in a clean, temperature-controlled vessel.
- Measurement: The ring is immersed in the liquid and then slowly pulled through the interface. The instrument records the maximum force exerted on the ring just before it detaches from the liquid surface.
- Correction: A correction factor is applied to the measured force to account for the volume of liquid lifted, yielding the surface tension.
- Temperature Control: The sample vessel is jacketed and connected to a circulating water bath to maintain a constant temperature.

## Heat Capacity Measurement

- Principle: Isobaric heat capacity is determined by measuring the heat flow required to change the temperature of a sample by a specific amount.
- Instrumentation: Differential Scanning Calorimeter (DSC).
- Methodology:
  - Calibration: The DSC instrument's temperature and heat flow are calibrated using certified standards (e.g., indium, sapphire).
  - Sample Preparation: A small, accurately weighed sample of **cyclohexyl hexanoate** (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty pan is used as a reference.
  - Measurement (Three-Step Method): a. A baseline run is performed with two empty pans. b. A run is performed with a sapphire standard in the sample position. c. A run is performed with the **cyclohexyl hexanoate** sample.
  - Heating Program: All runs are conducted under a controlled inert atmosphere (e.g., nitrogen) using the same heating rate (e.g., 10 °C/min) over the desired temperature range.

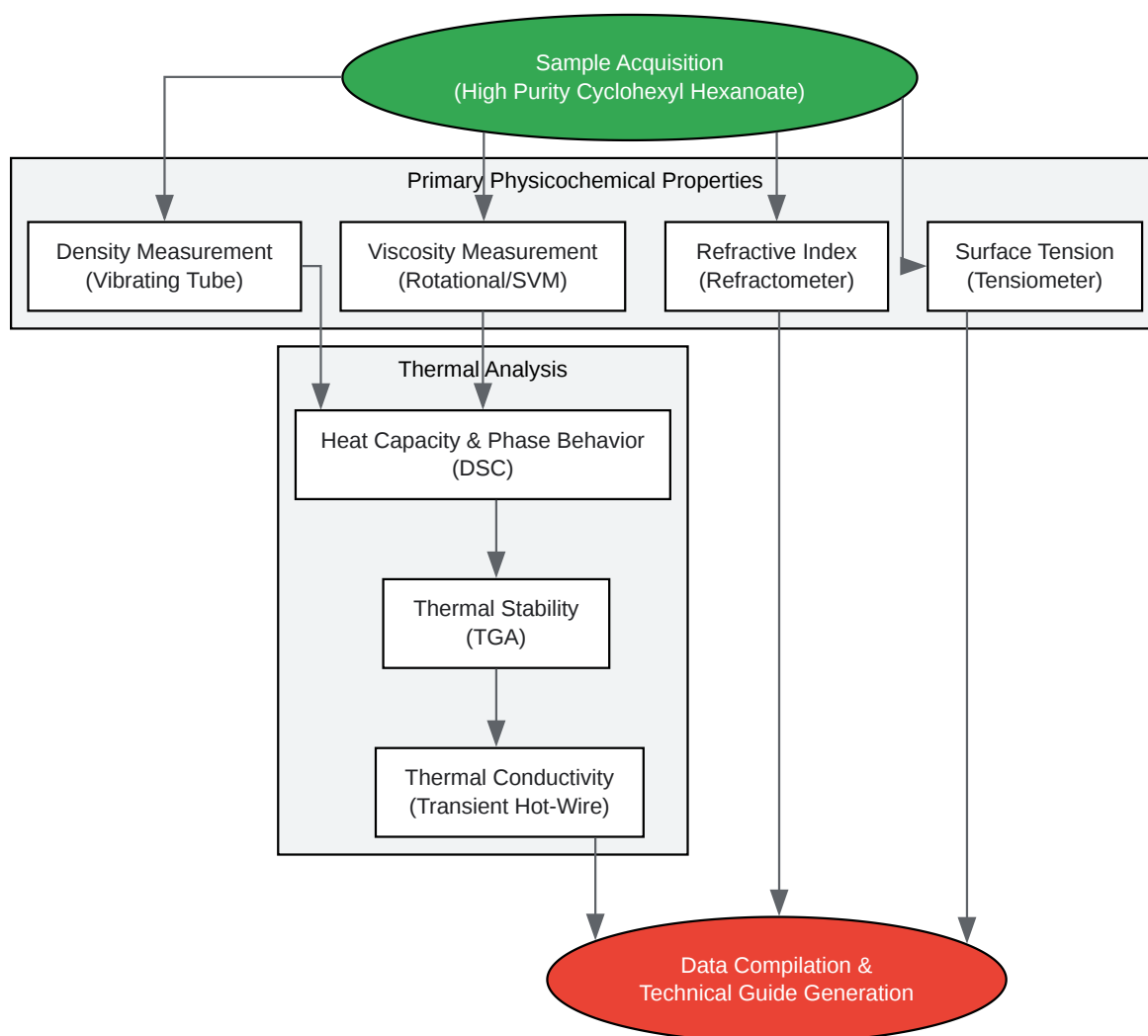
- Calculation: The heat capacity of the sample is calculated by comparing the heat flow signals from the three runs.

## Thermal Conductivity Measurement

- Principle: The transient hot-wire method is commonly used. It involves measuring the temperature rise of a thin wire immersed in the liquid after a short electrical pulse is applied.
- Instrumentation: A transient hot-wire thermal conductivity analyzer.
- Methodology:
  - Calibration: The instrument is calibrated against fluids of known thermal conductivity, such as toluene or water.
  - Sample Preparation: The measurement cell is filled with the pure **cyclohexyl hexanoate** sample.
  - Measurement: A short, precise heating pulse is applied to the platinum wire, and the resulting temperature change over time is recorded. The rate of temperature rise is related to the thermal diffusivity of the fluid, from which thermal conductivity is calculated.
  - Temperature and Pressure Control: The sample cell is placed in a thermostat to control the temperature. Measurements can be performed at various temperatures and pressures.

## Visualization of Experimental Workflow

The comprehensive characterization of a substance like **cyclohexyl hexanoate** involves a logical sequence of experiments. The workflow ensures that foundational properties are determined first, followed by more complex thermal and stability analyses.



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Caption: Workflow for thermophysical characterization.

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